

Essential Safety and Disposal Procedures for Mps1-IN-4

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Compound of Interest

Compound Name: Mps1-IN-4

Cat. No.: B12406334

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Disclaimer: No specific Safety Data Sheet (SDS) for a compound explicitly named "**Mps1-IN-4**" is publicly available. The following information is based on the available data for a closely related compound, Mps1-IN-1, and should be treated as a general guideline. Researchers, scientists, and drug development professionals must locate and adhere to the specific SDS for the exact compound in use.

This guide provides essential safety and logistical information for the proper handling and disposal of Mps1 kinase inhibitors, with a focus on procedural, step-by-step guidance.

Quantitative Data Summary

The following table summarizes the known hazard and physical property data for Mps1-IN-1, which may serve as a reference point in the absence of specific data for **Mps1-IN-4**.

Property	Value	Reference
Chemical Formula	C ₂₈ H ₃₃ N ₅ O ₄ S	[1]
Molecular Weight	535.66 g/mol	[1][2]
GHS Hazard Statements	H302: Harmful if swallowed	[1]
H410: Very toxic to aquatic life with long lasting effects	[1]	
Precautionary Statements	P264: Wash skin thoroughly after handling	[1]
P270: Do not eat, drink or smoke when using this product	[1]	
P273: Avoid release to the environment	[1]	
P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell	[1]	
P330: Rinse mouth	[1]	
P391: Collect spillage	[1]	
P501: Dispose of contents/container to an approved waste disposal plant	[1]	
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	[1]

Experimental Protocols: Proper Disposal Procedures

The following step-by-step protocol is a general guideline for the disposal of Mps1 kinase inhibitors like **Mps1-IN-4**, based on the known hazards of similar compounds. Always consult

the specific Safety Data Sheet (SDS) for the compound you are using and adhere to your institution's and local regulations for chemical waste disposal.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including safety goggles with side-shields, protective gloves (chemically resistant, e.g., nitrile), and a lab coat.^[1]

2. Waste Collection:

- Solid Waste: Collect unused or expired solid **Mps1-IN-4** in a clearly labeled, sealed container designated for chemical waste.
- Liquid Waste (Solutions):
 - Collect all solutions containing **Mps1-IN-4** in a dedicated, sealed, and clearly labeled hazardous waste container.
 - Do not mix with other incompatible waste streams.^[1]
- Contaminated Materials:
 - Dispose of all contaminated items (e.g., pipette tips, vials, gloves, absorbent paper) in a designated solid hazardous waste container.

3. Spill Management:

- In case of a spill, avoid generating dust.
- For small spills, carefully absorb the material with an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material and place it in a sealed, labeled container for hazardous waste.^[3]
- Clean the spill area thoroughly.

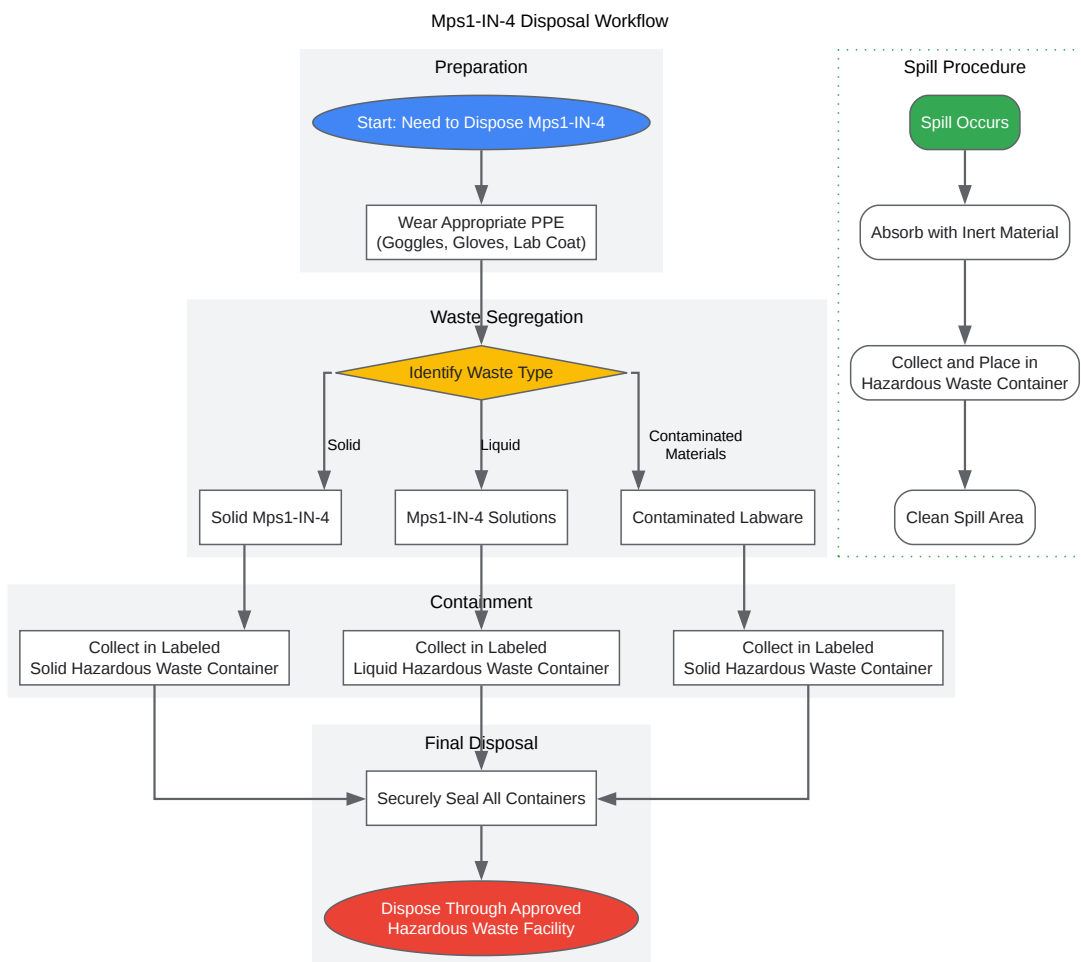
4. Environmental Precautions:

- Crucially, avoid release to the environment.[1] This compound is classified as very toxic to aquatic life with long-lasting effects.[1]
- Do not dispose of **Mps1-IN-4** down the drain or in general trash.

5. Final Disposal:

- All waste containers (solid, liquid, and contaminated materials) must be disposed of through an approved hazardous waste disposal facility.[1]
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Mandatory Visualization



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Caption: Workflow for the proper disposal of **Mps1-IN-4**.

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References

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